

Spectroscopic Characterization of 4-Chloro-2-(2-ethoxyphenyl)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-2-(2-ethoxyphenyl)pyrimidine

Cat. No.: B13446728

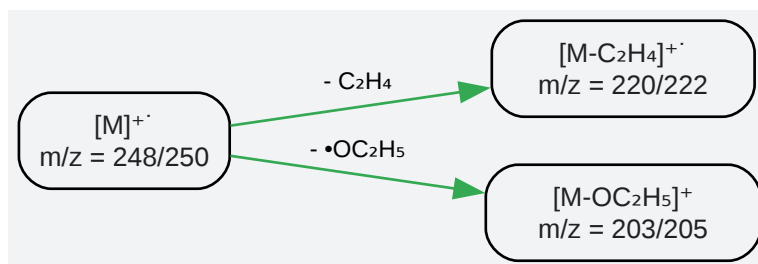
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Introduction

4-Chloro-2-(2-ethoxyphenyl)pyrimidine stands as a significant heterocyclic compound, holding potential as a versatile intermediate in the synthesis of novel therapeutic agents and functional materials. The pyrimidine core is a prevalent scaffold in a multitude of biologically active molecules, and the specific substitution pattern of this compound—featuring a chloro group at the 4-position and a 2-ethoxyphenyl moiety at the 2-position—offers unique opportunities for further chemical modification.^[1] Accurate structural elucidation and purity assessment are paramount for its effective application in research and development. This technical guide provides an in-depth analysis of the spectroscopic data for **4-Chloro-2-(2-ethoxyphenyl)pyrimidine**, offering a foundational understanding for researchers, scientists, and professionals in drug development. The methodologies and interpretations presented herein are grounded in established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS).

Molecular Structure and Isotopic Considerations

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data. The presence of a chlorine atom introduces isotopic complexity, particularly in mass spectrometry, due to the natural abundance of ^{35}Cl and ^{37}Cl isotopes.



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Caption: Proposed Mass Spectrometry Fragmentation Pathway.

Experimental Protocol for Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the compound (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile. [2]2. Instrumentation: A mass spectrometer coupled with a chromatographic inlet system, such as Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS), is typically used.
- GC-MS Protocol:
 - Chromatography: Use a capillary column (e.g., DB-1) with helium as the carrier gas. Employ a temperature program that allows for the elution of the compound.
 - Ionization: Electron Ionization (EI) at 70 eV is standard.
 - Mass Analysis: Scan a mass range of m/z 50-500.
- LC-MS Protocol:
 - Chromatography: Use a C18 reverse-phase column with a mobile phase gradient of water and acetonitrile, often with a small amount of formic acid to promote protonation.
 - Ionization: Electrospray Ionization (ESI) in positive ion mode is common for nitrogen-containing compounds.

- Mass Analysis: Scan a mass range of m/z 100-500.

Conclusion

The comprehensive spectroscopic analysis outlined in this guide provides a robust framework for the identification and characterization of **4-Chloro-2-(2-ethoxyphenyl)pyrimidine**. The predicted NMR, IR, and MS data, coupled with the detailed experimental protocols, offer researchers a reliable reference for their work with this and structurally related compounds. Adherence to these methodologies will ensure the generation of high-quality, reproducible data, which is fundamental to advancing scientific research and development.

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Sources

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